

Comprehensive Safety and Handling Guide for BAMB-4

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Compound of Interest

Compound Name: BAMB-4

Cat. No.: B1667731

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This guide provides essential safety, handling, and disposal protocols for **BAMB-4**, also known as ITPKA-IN-C14, a specific and membrane-permeable ITPKA inhibitor used in research, particularly in studies related to lung cancer metastasis.^{[1][2]} Adherence to these guidelines is crucial for ensuring the safety of laboratory personnel and minimizing environmental impact.

Hazard Identification and Classification

BAMB-4 is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^[1]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.^[1]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.^[1]

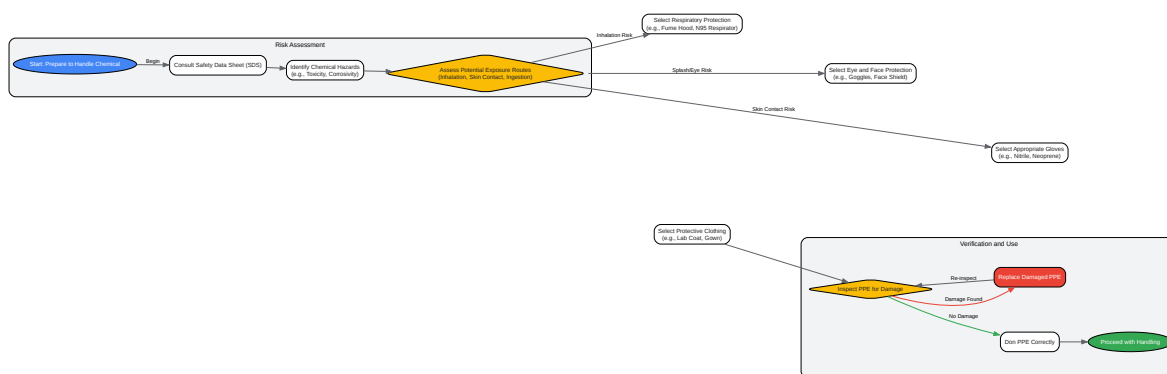
Hazard Statement	Code
Harmful if swallowed.	H302
Very toxic to aquatic life with long lasting effects.	H410

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following table outlines the recommended PPE for handling **BAMB-4**.

Task	Recommended PPE
Handling Powder	Chemical-resistant gloves (double-gloving recommended), safety goggles or face shield, lab coat or gown, and a NIOSH-approved respirator (e.g., N95) to avoid dust inhalation. [3] [4]
Handling Solutions	Chemical-resistant gloves, safety goggles, and a lab coat. Work should be performed in a well-ventilated area or a chemical fume hood.
Spill Cleanup	Full personal protective equipment, including respiratory protection, chemical-resistant gloves, safety goggles or face shield, and a disposable gown or coveralls. [1]

Below is a workflow diagram for selecting the appropriate Personal Protective Equipment (PPE) when handling chemical substances like **BAMB-4**.



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PPE Selection Workflow for Chemical Handling

Handling and Storage Procedures

Proper handling and storage are essential to maintain the stability of **BAMB-4** and ensure a safe laboratory environment.

Handling:

- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.[\[1\]](#)
- **Ventilation:** Use only in areas with adequate exhaust ventilation, such as a chemical fume hood.[\[1\]](#)
- **Avoid Inhalation:** Avoid breathing dust, fumes, gas, or vapors.[\[1\]](#)
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[1\]](#)

Storage:

- **Powder:** Store at -20°C in a tightly sealed container.[\[1\]](#)
- **In Solvent:** Store at -80°C in a tightly sealed container.[\[1\]](#)
- **General Conditions:** Keep in a cool, well-ventilated area away from direct sunlight and ignition sources.[\[1\]](#)

Parameter	Storage Condition
Powder Form	-20°C
In Solvent	-80°C
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents. [1]

First Aid Measures

In the event of exposure, follow these first aid procedures:

- If Swallowed: Call a poison center or doctor immediately if you feel unwell. Rinse mouth.[1]
- Eye Contact: Remove contact lenses if present. Immediately flush eyes with large amounts of water. Seek prompt medical attention.[1]
- Skin Contact: Rinse skin thoroughly with plenty of water.[1]
- If Inhaled: Move the person to fresh air.

Spill and Disposal Procedures

Spill Response:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wear full PPE. For solid spills, carefully sweep up the material to avoid generating dust. For liquid spills, absorb with an inert material.
- Collect: Collect the spilled material and place it in a sealed container for disposal.[1]
- Decontaminate: Clean the spill area thoroughly.

Disposal:

- Waste Container: Dispose of **BAMB-4** and any contaminated materials in a designated, approved hazardous waste container.[1][5]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name. [5]
- Regulations: Dispose of contents and the container in accordance with local, state, and federal regulations.[1] Due to its high aquatic toxicity, avoid release to the environment.[1]

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